

A Comprehensive Technical Guide to the Physicochemical Properties of ^{13}C Labeled Dopamine

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Compound of Interest

Compound Name: Dopamine- ^{13}C hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties, analytical methodologies, and biological applications of Carbon-13 (^{13}C) labeled dopamine. The incorporation of stable isotopes is a critical tool in metabolic research, enabling precise tracking and quantification of molecules in complex biological systems.^[1] This document serves as a resource for professionals in neuroscience, pharmacology, and drug development, offering detailed data, experimental protocols, and visualizations to facilitate the effective use of ^{13}C labeled dopamine in research.

Core Physicochemical Properties

The fundamental physicochemical properties of dopamine are largely retained upon ^{13}C labeling, as stable isotopes do not significantly alter the electronic structure of the molecule. However, the mass of the molecule is altered, which is the basis for its utility in mass spectrometry-based applications.^[2]

Structural and General Properties

Dopamine is a neurotransmitter belonging to the catecholamine and phenethylamine families. [3] Its structure consists of a catechol moiety (a benzene ring with two hydroxyl groups) attached to an ethylamine side chain. The IUPAC name for dopamine is 4-(2-aminoethyl)benzene-1,2-diol.[3][4] ¹³C labeling can be introduced at various positions within the molecule, such as on the ethylamine chain (e.g., 1-¹³C, 2-¹³C) or within the aromatic ring (e.g., ring-¹³C₆).[5]

Comparative Data: Unlabeled vs. ¹³C Labeled Dopamine

The primary difference between unlabeled and ¹³C labeled dopamine is the molecular weight. Other properties such as solubility, pKa, and logP are not expected to differ significantly.

Property	Unlabeled Dopamine	¹³ C Labeled Dopamine (Illustrative Examples)
Molecular Formula	C ₈ H ₁₁ NO ₂	¹³ C ¹² C ₇ H ₁₁ NO ₂ (for 1- ¹³ C) or ¹³ C ₆ ¹² C ₂ H ₁₁ NO ₂ (for ring- ¹³ C ₆)
Molecular Weight (g/mol)	153.18[4]	~154.18 (for 1- ¹³ C) or ~159.20 (for ring- ¹³ C ₆)
Monoisotopic Mass (Da)	153.078978594[4]	154.082333 (for 1- ¹³ C) or 159.1001 (for ¹³ C ₆)
Isotopic Purity	Not Applicable	Typically ≥98% or ≥99%[5][6]
Solubility	Freely soluble in water, methanol.[4]	Expected to be similar to unlabeled dopamine.
Stability	Highly sensitive to oxygen; discolors quickly.[4]	Expected to be similar to unlabeled dopamine.
Form	Typically supplied as a hydrochloride salt (C ₈ H ₁₂ ClNO ₂) for improved stability and solubility.[5]	Typically supplied as a hydrochloride salt.[7][8]

Spectroscopic Analysis

Isotopic labeling is fundamental for distinguishing the tracer from endogenous molecules using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[\[2\]](#)[\[9\]](#)

Mass Spectrometry (MS)

In MS, ^{13}C labeled dopamine is readily distinguished from its unlabeled counterpart by the mass shift corresponding to the number of ^{13}C atoms incorporated. This allows for accurate quantification of the labeled compound in biological samples, even in the presence of high endogenous concentrations.[\[2\]](#) It is used as an internal standard for quantitative analysis by GC-MS or LC-MS.[\[7\]](#)[\[8\]](#) The analysis of mass distribution vectors (MDVs) is crucial for correcting for naturally occurring isotopes and determining the true fractional abundance of each isotopologue.[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides detailed information about the carbon skeleton of a molecule.[\[10\]](#) The ^{13}C isotope possesses a nuclear spin of $\frac{1}{2}$, making it NMR-active.[\[10\]](#) While natural abundance ^{13}C NMR is a standard technique, the enrichment with ^{13}C at specific sites dramatically enhances the signal for the labeled carbon atoms, facilitating structural elucidation and metabolic pathway analysis.[\[11\]](#)[\[12\]](#) Triple-resonance NMR (^1H - $\{^{13}\text{C}$ - $^{15}\text{N}\}$) techniques can be employed with dual-labeled dopamine to achieve perfect selectivity and μM -level sensitivity in complex biological mixtures like brain and liver extracts.[\[11\]](#)

Predicted ^{13}C NMR Chemical Shifts for Dopamine: While experimental spectra for specific ^{13}C labeled dopamine isotopologues are not readily available in the literature, theoretical calculations and data from unlabeled dopamine provide expected shift ranges.[\[13\]](#)[\[14\]](#) The chemical shifts are sensitive to the electronic environment of each carbon atom.

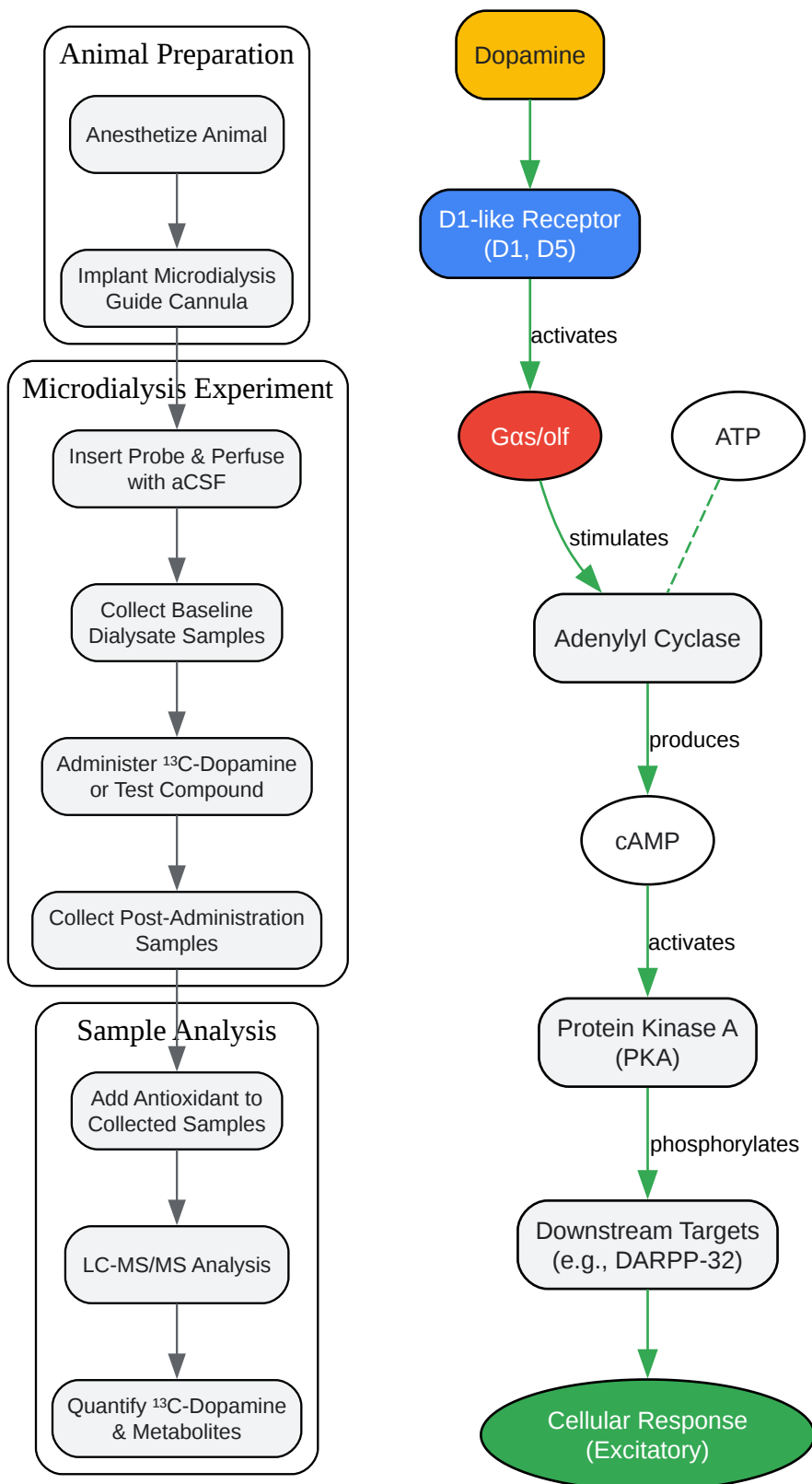
Experimental Protocols & Workflows

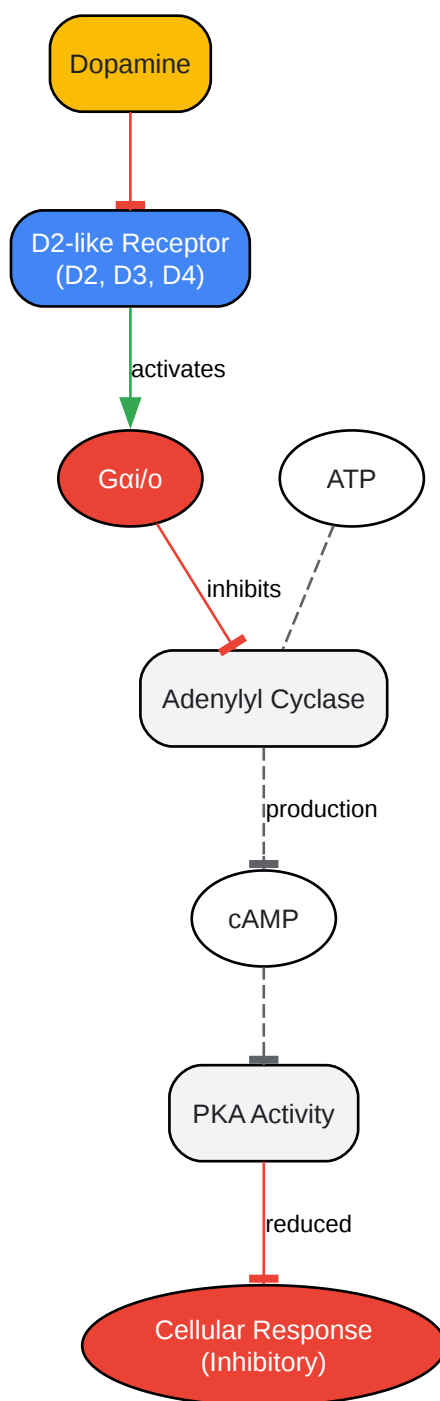
^{13}C labeled dopamine is a powerful tracer used in various experimental settings to study neurotransmitter dynamics, metabolism, and receptor binding.

General Experimental Workflow: In Vivo Microdialysis

A common application is the use of in vivo microdialysis to measure dopamine release and metabolism in the brain of freely moving animals, followed by LC-MS analysis for quantification.

[15]





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